

Caroverine's Impact on Ion Channels: A Detailed Analysis Using Patch-Clamp Electrophysiology

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Compound of Interest

Compound Name: *Caroverine Hydrochloride*

Cat. No.: *B1668455*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Caroverine is a quinoxaline-derivative that has garnered significant interest in pharmacology due to its multifaceted interaction with various ion channels. Initially developed as an antispasmodic agent, its neuroprotective and sensory-modulating properties have been attributed to its effects on glutamate and calcium channels. This document provides detailed application notes and protocols for the analysis of Caroverine's impact on ion channels using the gold-standard patch-clamp technique.

Caroverine primarily targets N-methyl-D-aspartate (NMDA) receptors, α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptors, and voltage-gated calcium channels. Understanding the precise mechanisms and quantitative parameters of these interactions is crucial for the development of novel therapeutics for a range of neurological and sensory disorders.

Data Presentation: Quantitative Analysis of Caroverine's Effects

While extensive patch-clamp studies providing specific IC₅₀ values for Caroverine on various ion channels are not widely available in publicly accessible literature, the existing data provides

a clear indication of its inhibitory profile. The following tables summarize the known quantitative and qualitative effects of Caroverine.

Table 1: Caroverine's Effect on Glutamate Receptors

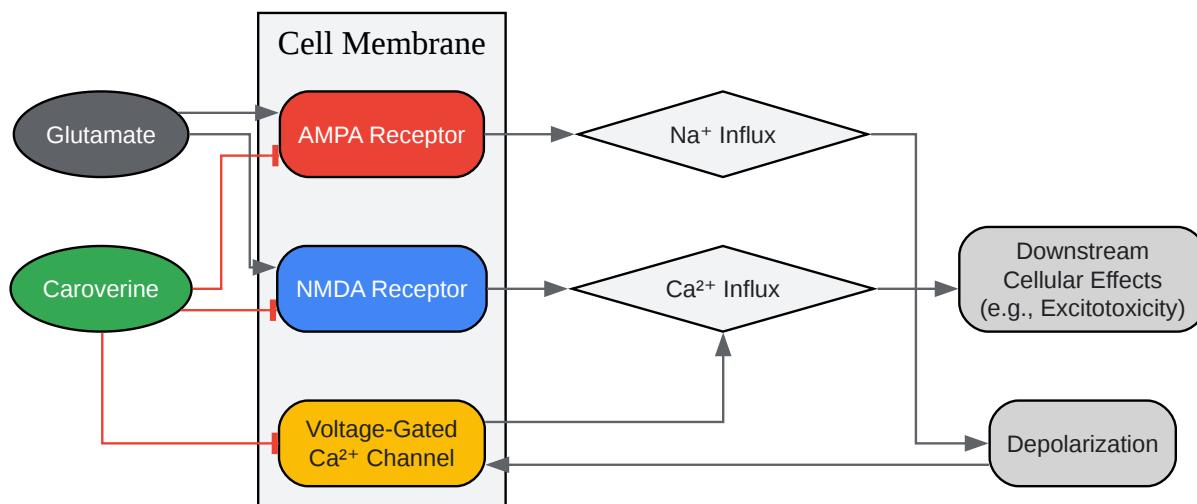
Receptor	Action	Potency/Concentration	Species/System	Reference
NMDA Receptor	Competitive and reversible antagonist	Effective concentrations for neuroprotection: 1 μ M - 100 μ M	Cultured neurons	
Non-competitive antagonist	At higher concentrations	Guinea pigs		
AMPA Receptor	Competitive antagonist	Not specified	Guinea pigs	

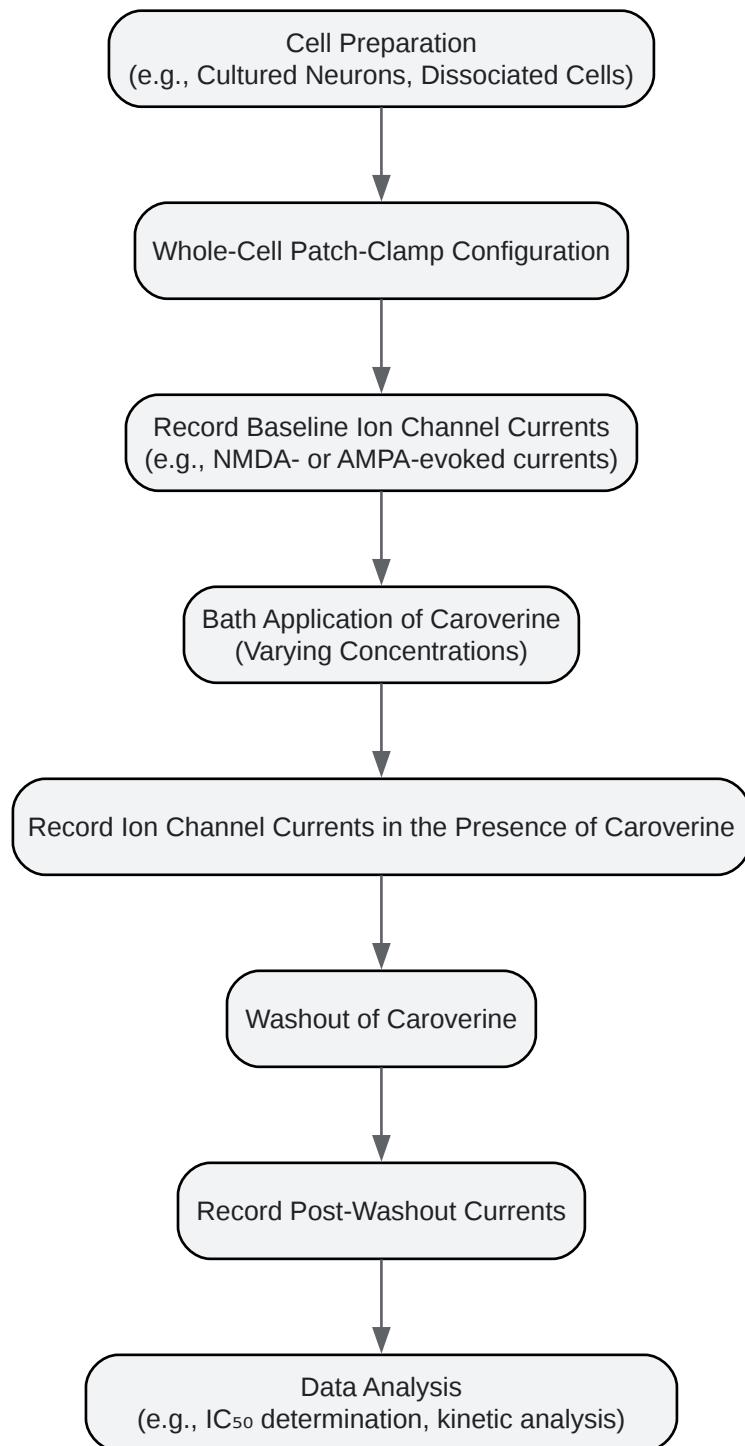
Table 2: Caroverine's Effect on Voltage-Gated Calcium Channels

Channel Type	Action	Potency/Concentration	Species/System	Reference
Slow Calcium Channels	Blocker	ED50 for inhibition of atrial developed tension: 1×10^{-5} M	Rabbit and Guinea Pig atrial muscle	

Signaling Pathways and Experimental Workflows

To visualize the mechanisms of Caroverine's action and the experimental procedures for their investigation, the following diagrams are provided.





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